

Ethyl Hydrogen Glutarate: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Ethyl hydrogen glutarate*

Cat. No.: B086017

[Get Quote](#)

An In-depth Examination of the Molecular Characteristics, Synthesis, and Potential Biological Significance of a Versatile Dicarboxylic Acid Monoester.

Ethyl hydrogen glutarate, a monoester of glutaric acid, is a chemical compound with increasing relevance in various scientific domains, particularly in organic synthesis and as a potential building block for pharmacologically active molecules. This technical guide provides a comprehensive overview of its core properties, synthesis methodologies, and potential metabolic pathways, tailored for researchers, scientists, and professionals in drug development.

Core Molecular and Physical Properties

Ethyl hydrogen glutarate, also known as 5-ethoxy-5-oxopentanoic acid, is characterized by the following molecular and physical properties.^{[1][2][3]} This data is crucial for its application in experimental settings and for the prediction of its behavior in chemical and biological systems.

Property	Value	Source
Molecular Formula	C7H12O4	[1] [2] [3]
Molecular Weight	160.17 g/mol	[1] [2] [3]
CAS Number	1070-62-8	[1] [2]
Appearance	Colorless to pale yellow liquid	[3] [4]
Boiling Point	237 °C (for diethyl glutarate)	[5]
Density	1.022 g/mL at 25 °C (for diethyl glutarate)	[5]

Synthesis of Ethyl Hydrogen Glutarate

The synthesis of **ethyl hydrogen glutarate** can be approached through several synthetic strategies. A common and effective method involves the reaction of glutaric anhydride with ethanol. This reaction proceeds via the nucleophilic attack of ethanol on one of the carbonyl carbons of the anhydride, leading to the opening of the ring and the formation of the monoester.

Experimental Protocol: Synthesis from Glutaric Anhydride

A detailed experimental protocol for the synthesis of a related compound, β -methylglutaric anhydride, is available in *Organic Syntheses*, which can be adapted for the synthesis of glutaric anhydride and its subsequent reaction with ethanol.[\[6\]](#) The general steps for the synthesis of **ethyl hydrogen glutarate** from glutaric anhydride are as follows:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve glutaric anhydride in an excess of anhydrous ethanol.
- Reaction Conditions: The reaction mixture is typically heated to reflux to ensure the completion of the reaction. The progress of the reaction can be monitored using techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).

- Work-up and Purification: Upon completion, the excess ethanol is removed under reduced pressure. The resulting crude product can be purified by distillation or column chromatography to yield pure **ethyl hydrogen glutarate**.

An alternative approach involves the partial hydrolysis of diethyl glutarate.^{[5][7][8][9][10]} This method requires careful control of the reaction conditions to favor the formation of the monoester over the complete hydrolysis to glutaric acid.

Role in Drug Discovery and Development

Ethyl hydrogen glutarate serves as a valuable building block, or synthon, in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs).^{[11][12][13][14]} Its bifunctional nature, possessing both a carboxylic acid and an ester group, allows for a variety of chemical transformations, making it a versatile intermediate in multi-step synthetic routes. The carboxylic acid moiety can be converted into amides, acid chlorides, or other derivatives, while the ester group can be hydrolyzed or transesterified.

Logical Workflow for Utilizing Ethyl Hydrogen Glutarate in Synthesis

The following diagram illustrates a logical workflow for the incorporation of **ethyl hydrogen glutarate** into a more complex molecular scaffold, a common practice in drug discovery.



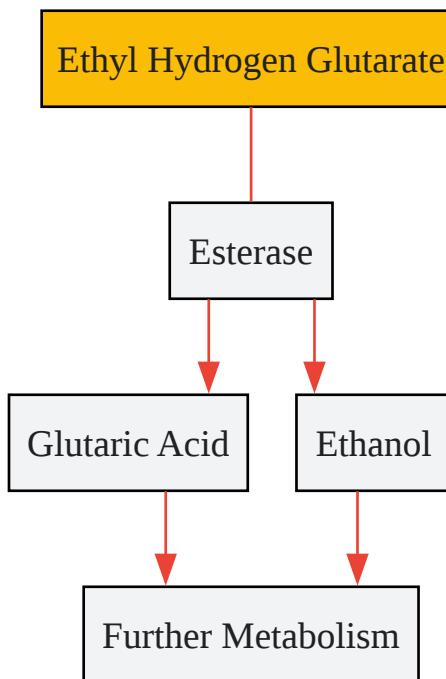
[Click to download full resolution via product page](#)

Logical workflow for the use of **ethyl hydrogen glutarate** in synthesis.

Potential Metabolic Pathways

While specific metabolic pathways for **ethyl hydrogen glutarate** are not extensively documented, its structure as a dicarboxylic acid monoester suggests it would likely be metabolized in a manner similar to other endogenous and exogenous dicarboxylic acids. The metabolism of dicarboxylic acids is a key area of research, particularly in the context of certain metabolic disorders.

The probable metabolic fate of **ethyl hydrogen glutarate** would involve enzymatic hydrolysis of the ester bond to yield glutaric acid and ethanol. Glutaric acid can then enter central metabolic pathways. The following diagram outlines a potential metabolic pathway.



[Click to download full resolution via product page](#)

Potential metabolic pathway of **ethyl hydrogen glutarate**.

Further research is required to elucidate the specific enzymes and intermediates involved in the metabolism of **ethyl hydrogen glutarate** and to understand its potential biological activities and toxicological profile. The information presented in this guide serves as a foundational resource for scientists and researchers working with this versatile chemical compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethyl hydrogen glutarate | C7H12O4 | CID 66114 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. scbt.com [scbt.com]
- 3. Ethyl hydrogen glutarate, 97% | CymitQuimica [cymitquimica.com]
- 4. chembk.com [chembk.com]
- 5. 二乙基戊二酸(酯) ≥99% | Sigma-Aldrich [sigmaaldrich.com]
- 6. Organic Syntheses Procedure [orgsyn.org]
- 7. Diethyl glutarate | C9H16O4 | CID 13163 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. pschemicals.com [pschemicals.com]
- 9. Diethyl Glutarate | 818-38-2 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcchemicals.com]
- 10. Diethyl glutarate(818-38-2) IR Spectrum [m.chemicalbook.com]
- 11. mdpi.com [mdpi.com]
- 12. researchgate.net [researchgate.net]
- 13. Revolutionizing Retrosynthesis with Computational Tools | The Scientist [the-scientist.com]
- 14. youtube.com [youtube.com]
- To cite this document: BenchChem. [Ethyl Hydrogen Glutarate: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086017#ethyl-hydrogen-glutarate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com